

natural sources of 5,7-Dihydroxy-4-methylcoumarin *Eranthis longistipitata*

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

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Natural Source and Identification

Eranthis longistipitata Regel. is a plant from the Ranunculaceae family. Its leaves contain **5,7-Dihydroxy-4-methylcoumarin**, which was identified for the first time in the genus *Eranthis* [1] [2] [3].

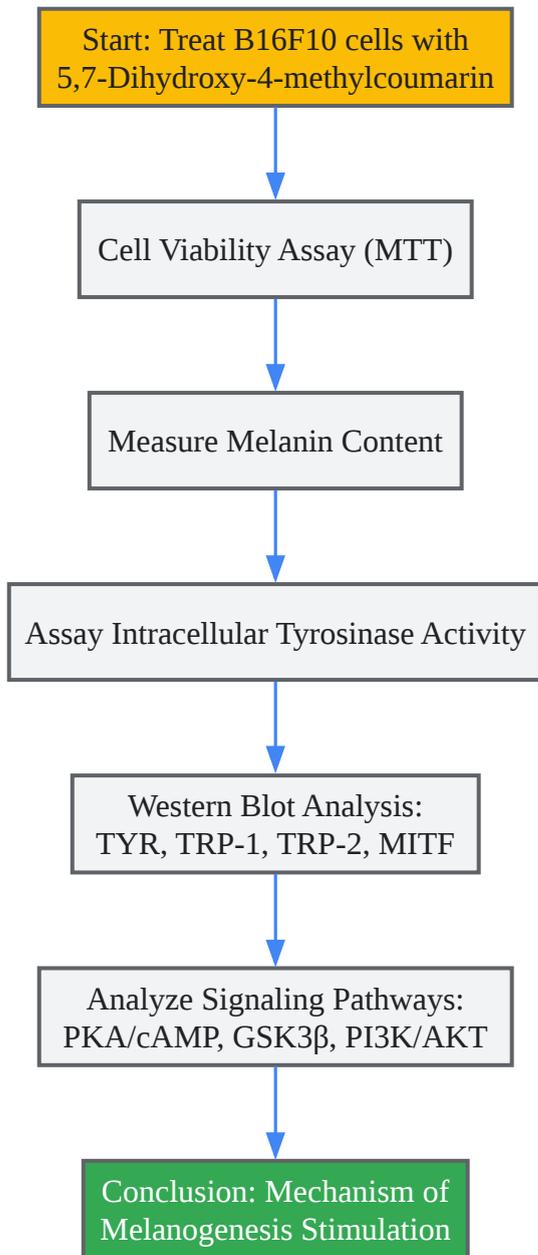
Parameter	Specification
Plant Source	<i>Eranthis longistipitata</i> Regel. (Ranunculaceae) [1] [3]
Plant Part	Leaves [1] [2]
Extraction Solvent	70% Aqueous-Ethanol [1] [2] [3]
Identification Method	Liquid Chromatography with High-Resolution Mass Spectrometry (LC-HRMS) [1] [2] [3]
Identification Confidence	High-confidence match against the mzCloud database [1]

Bioactivities and Potential Therapeutic Applications

5,7-Dihydroxy-4-methylcoumarin exhibits multiple bioactivities with therapeutic promise. The table below summarizes key findings from experimental studies.

Bioactivity	Experimental Model	Key Findings	Reference
Melanogenesis Stimulation	B16F10 murine melanoma cells	Significantly increased melanin content and tyrosinase activity in a dose-dependent manner (25-100 μ M); upregulated MITF, TYR, TRP-1, TRP-2 proteins; activated PKA/cAMP and GSK3 β pathways [4].	
Antioxidant	Bulk lipid autoxidation model	Exhibited excellent chain-breaking antioxidant activity, though less potent than the <i>o</i> -dihydroxycoumarin analogues [5].	
Anti-inflammatory & Antiplatelet	<i>In vitro</i> assays	Selectively inhibits cyclooxygenase-1 (COX-1) and acts as a competitive antagonist of thromboxane A2 (TXA2) receptors [4].	
Otoprotection	<i>In vitro</i> model of cisplatin-induced damage	Modulated JNK/FoxO1 signaling pathway to suppress oxidative stress and apoptosis [6].	

The experimental workflow for studying melanogenesis illustrates how these findings are obtained:



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Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the core methodologies.

Extraction and Identification from Plant Material

This protocol is adapted from the study that first identified the compound in *E. longistipitata* [1] [2] [3].

- **Plant Material Preparation:** Air-dry the leaves of *Eranthis longistipitata* and grind them into a fine powder.
- **Extraction:** Macerate the powdered plant material in 70% aqueous-ethanol solution at room temperature.
- **Analysis by LC-HRMS:**
 - **Chromatography:** Use a C18 reverse-phase column. The mobile phase typically consists of water and acetonitrile, both with a volatile acid modifier (e.g., 0.1% formic acid), running a gradient elution.
 - **Mass Spectrometry:** Perform analysis using a high-resolution mass spectrometer (e.g., Q-TOF) with both positive and negative electrospray ionization (ESI+ and ESI-) modes.
 - **Compound Identification:** Identify **5,7-Dihydroxy-4-methylcoumarin** by comparing its measured accurate mass and retention time with standard data in the mzCloud database.

Assessing Melanogenesis Activity

This protocol is based on the 2025 study investigating the compound's effect on skin pigmentation [4].

- **Cell Culture:** Maintain B16F10 murine melanoma cells in standard culture medium.
- **Cytotoxicity Assay (MTT):**
 - Seed cells in a 96-well plate.
 - Treat with **5,7-Dihydroxy-4-methylcoumarin** at various concentrations (e.g., 25, 50, 100 μ M) for 72 hours.
 - Add MTT reagent and incubate. Measure the absorbance of the dissolved formazan crystals to determine cell viability.
- **Melanin Content Measurement:**
 - Treat cells with the compound for 72 hours.
 - Lyse the cells and dissolve the melanin pellet in a hot alkali solution (e.g., 1N NaOH).
 - Measure the absorbance at 405 nm to quantify melanin.
- **Intracellular Tyrosinase Activity:**
 - Lyse treated cells with a non-ionic detergent.
 - Use L-DOPA as a substrate and measure the rate of dopachrome formation by absorbance at 475 nm.
- **Protein Expression Analysis (Western Blot):**
 - Separate proteins from cell lysates by SDS-PAGE.
 - Transfer to a membrane and probe with primary antibodies against MITF, TYR, TRP-1, TRP-2, and phosphorylated proteins in the PKA, AKT, and GSK3 β pathways.
 - Use chemiluminescence for detection and quantify band intensities.

The signaling pathway diagram illustrates the melanogenesis mechanism:

Conclusion for Researchers

5,7-Dihydroxy-4-methylcoumarin from *Eranthis longistipitata* is a multifunctional compound with demonstrated efficacy in stimulating melanogenesis and exhibiting antioxidant activity. The provided experimental data and detailed protocols offer a solid foundation for further pre-clinical development.

Future work should focus on:

- **Clinical Validation:** Translating these *in vitro* results into clinical studies for vitiligo and other hypopigmentation disorders.
- **Compound Optimization:** Exploring synthetic derivatives of **5,7-Dihydroxy-4-methylcoumarin** to enhance its potency and bioavailability.
- **Additional Mechanisms:** Investigating its protective effects in other models, such as ototoxicity and cardiovascular disease.

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